

Technical Application Note: 2-Methoxy-4-methylphenyl Benzoate in Advanced Materials

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2-Methoxy-4-methylphenyl benzoate
CAS No.:	17605-03-7
Cat. No.:	B2916512

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Executive Summary

2-Methoxy-4-methylphenyl benzoate (CAS 17605-03-7), the benzoate ester of creosol, serves as a critical structural intermediate in the synthesis of functional materials. While often overlooked as a simple ester, its specific substitution pattern—combining a polar lateral methoxy group with a steric methyl blocker—makes it a high-value scaffold for two primary applications in materials science:

- **Precursor for Hydroxybenzophenone UV Absorbers:** Through the Fries rearrangement, it yields sterically hindered benzophenones used to stabilize polymers against photo-degradation.
- **Liquid Crystal (LC) Mesogens:** The phenyl benzoate core is a classic mesogenic unit. The lateral methoxy group disrupts packing efficiency, lowering melting transitions and enabling lower-temperature liquid crystalline phases in complex mixtures.

This guide provides the specific protocols for synthesizing this ester, converting it into active UV stabilizers, and integrating it into LC workflows.

Chemical Profile & Properties[1][2][3][4][5][6]

Parameter	Specification
Chemical Name	2-Methoxy-4-methylphenyl benzoate
Synonyms	Creosol Benzoate; 4-Methylguaiacol benzoate
CAS Number	17605-03-7
Molecular Formula	C ₁₅ H ₁₄ O ₃
Molecular Weight	242.27 g/mol
Physical State	Crystalline Solid / Viscous Oil (purity dependent)
Melting Point	72–75 °C (Typical for pure crystalline form)
Solubility	Soluble in DCM, Toluene, Ethyl Acetate; Insoluble in Water

Application 1: Synthesis of Hindered UV Absorbers (Fries Rearrangement)

The primary industrial application of this molecule is as a "masked" form of 2-hydroxy-3-methoxy-5-methylbenzophenone. Hydroxybenzophenones are among the most effective UV absorbers for plastics (PVC, polyolefins) because they dissipate UV energy via rapid excited-state intramolecular proton transfer (ESIPT).

Mechanism & Rationale

The Fries rearrangement is an acid-catalyzed migration of the benzoyl group from the phenolic oxygen to the aromatic ring.

- **Regioselectivity:** In **2-methoxy-4-methylphenyl benzoate**, the para position (relative to the oxygen) is blocked by a methyl group. The ortho position at C2 is blocked by the methoxy group.

- Outcome: The rearrangement is forced exclusively to the open ortho position (C6), yielding a single, high-purity isomer. This regiocontrol is highly desirable in industrial synthesis to avoid costly isomer separations.

Protocol: Aluminum Chloride-Catalyzed Rearrangement

Objective: Convert **2-methoxy-4-methylphenyl benzoate** into (2-hydroxy-3-methoxy-5-methylphenyl)(phenyl)methanone.

Reagents:

- Substrate: **2-Methoxy-4-methylphenyl benzoate** (10 mmol, 2.42 g)
- Catalyst: Aluminum Chloride (
), anhydrous (12 mmol, 1.60 g)
- Solvent: Chlorobenzene (dry, 20 mL) or Nitrobenzene (for higher temp)

Step-by-Step Methodology:

- Setup: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser topped with a
 drying tube.
- Dissolution: Dissolve the ester (2.42 g) in dry chlorobenzene (15 mL) under nitrogen atmosphere.
- Catalyst Addition: Cool the solution to 0°C in an ice bath. Add powdered
 (1.60 g) in small portions over 10 minutes to control the exotherm. Note: The solution will likely turn dark yellow/orange due to complex formation.
- Reaction:
 - Remove the ice bath and heat the mixture to 120°C (reflux).

- Maintain reflux for 3–4 hours. Monitor via TLC (Eluent: 20% EtOAc/Hexanes). The starting material () should disappear, replaced by the more polar phenol product ().
- Quenching: Cool the mixture to room temperature. Pour carefully into a beaker containing 50 g of crushed ice and 10 mL concentrated HCl to decompose the aluminum complex.
- Extraction: Extract the aqueous mixture with Dichloromethane (mL).
- Purification: Wash combined organics with brine, dry over , and concentrate. Recrystallize the crude solid from Ethanol/Water.

Validation:

- IR Spectroscopy: Look for the shift from Ester Carbonyl () to Hydrogen-bonded Ketone () and the appearance of a broad -OH peak.

Application 2: Liquid Crystal Mesogen Design

Phenyl benzoates are "calamitic" (rod-like) mesogens. In liquid crystal display (LCD) technology or tunable optical polymers, pure rod-like molecules often have melting points that are too high.

Role of **2-Methoxy-4-methylphenyl benzoate**:

- Lateral Dipole: The methoxy group at the 2-position exerts a lateral dipole moment, which is crucial for negative dielectric anisotropy materials (used in VA-mode LCDs).
- Melting Point Depression: The lateral substituent widens the molecule, disrupting efficient

stacking. This lowers the melting point (), helping to create eutectic LC mixtures that remain liquid at room temperature.

Experimental Workflow: LC Mixture Formulation

Objective: Evaluate the effect of the ester on the nematic range of a host LC mixture.

- Host Mixture: Select a standard nematic host (e.g., E7 or 5CB).
- Doping: Prepare mixtures containing 5%, 10%, and 15% (w/w) of **2-methoxy-4-methylphenyl benzoate** in the host.
- Thermal Analysis (DSC):
 - Heat samples to isotropic phase (clear liquid).
 - Cool at 5°C/min to determine the Isotropic

Nematic (

) and Nematic

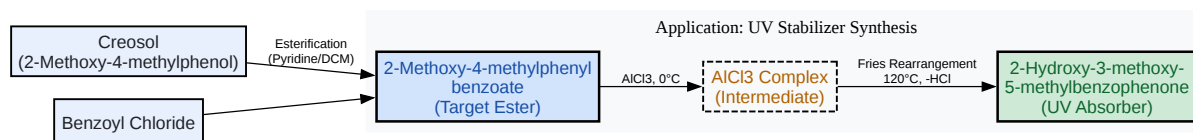
Crystal (

) transitions.

- Expectation: The ester should lower significantly, potentially broadening the operating range, though likely suppressing slightly due to the non-linear shape.

Visualizing the Chemistry

The following diagram illustrates the synthesis pathway and the structural logic behind the Fries rearrangement application.



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Caption: Synthesis pathway converting Creosol precursors into the Target Ester, followed by the Fries Rearrangement to yield functional UV absorbers.

Synthesis Protocol: The Ester Intermediate

If the ester is not commercially available in the required purity, it must be synthesized from Creosol.

Reaction:

Procedure:

- Charge: In a 250 mL flask, dissolve Creosol (13.8 g, 0.1 mol) in Dichloromethane (100 mL). Add Pyridine (12 mL, 0.15 mol) as an acid scavenger.
- Addition: Add Benzoyl Chloride (14.0 g, 0.1 mol) dropwise over 20 minutes while stirring at 0°C.
- Reaction: Allow to warm to room temperature and stir for 4 hours.
- Workup: Wash with dilute HCl (1M) to remove pyridine, followed by saturated and water.
- Isolation: Dry organic layer (), evaporate solvent. The product usually crystallizes upon standing or trituration with cold hexane.

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